

# Biosynthesis pathway of E12-Tetradecenyl acetate in insects

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Compound of Interest

Compound Name: E12-Tetradecenyl acetate

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# **Core Biosynthesis Pathway**

The production of (E)-12-tetradecenyl acetate and similar Type I moth pheromones originates from fatty acid metabolism. The pathway involves a sequence of enzymatic modifications to a saturated fatty acid precursor, typically palmitic acid (C16) or stearic acid (C18). The core process involves desaturation, optional chain-shortening, reduction, and final acetylation to produce the volatile acetate ester.[1][2]

The biosynthesis is a multi-step process catalyzed by several key enzymes:

- De Novo Fatty Acid Synthesis: The pathway begins with a common saturated fatty acid precursor, such as tetradecanoic acid (myristic acid, 14:Acid). In many cases, a longer fatty acid like palmitic acid (16:Acid) is produced first and then modified.
- Desaturation: A key fatty acyl-CoA desaturase (FAD) introduces a double bond at a specific position and with specific stereochemistry.[3] For (E)-12-tetradecenyl acetate, a Δ12-desaturase acts on a 14-carbon fatty acyl-CoA precursor to create the double bond. The specificity of this enzyme is critical for determining the final pheromone component.[4][5][6]
- Reduction: A fatty acyl-reductase (FAR) reduces the fatty acyl-CoA intermediate to its corresponding fatty alcohol, (E)-12-tetradecenol.[2][7] These enzymes often exhibit broad substrate preferences but are crucial for converting the precursor into an alcohol.[7]

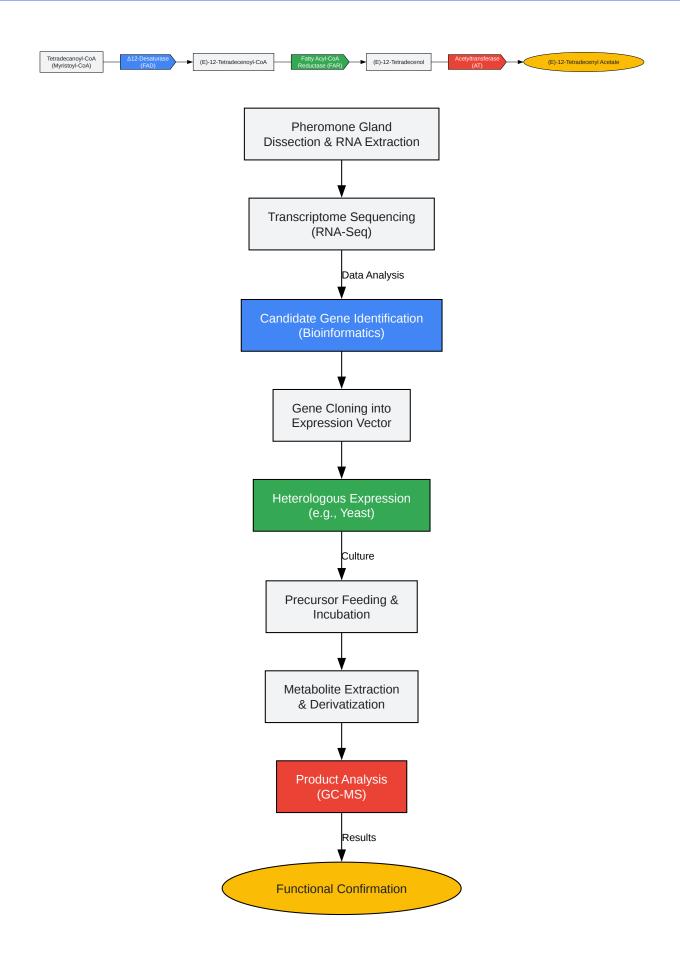






Acetylation: In the final step, an acetyltransferase transfers an acetyl group from acetyl-CoA to the fatty alcohol, forming the final pheromone component, (E)-12-tetradecenyl acetate.[4]
 While the specific acetyltransferases in many insects remain uncharacterized, functional equivalents have been identified and used in heterologous systems.[8][9]







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